

Application Note: Quantitative Analysis of Acylcarnitines in Biological Matrices using LC-MS/MS

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Compound of Interest

Compound Name: *L-Octanoylcarnitine-d3*

Cat. No.: *B11943218*

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Acylcarnitines are essential intermediates in the metabolism of fatty acids and amino acids, facilitating the transport of long-chain fatty acids into the mitochondria for β -oxidation.^[1] The quantitative analysis of acylcarnitine profiles in biological samples such as plasma, serum, and tissues is a crucial diagnostic tool for identifying inborn errors of metabolism, particularly fatty acid oxidation disorders and organic acidurias.^{[2][3]} Furthermore, alterations in acylcarnitine levels have been implicated as biomarkers in complex diseases like the metabolic syndrome.^[4] ^{[5][6]} Liquid chromatography-tandem mass spectrometry (LC-MS/MS) has emerged as the preferred analytical technique for acylcarnitine analysis due to its high sensitivity, specificity, and ability to multiplex, allowing for the simultaneous quantification of a wide range of acylcarnitine species.^{[7][8]}

This application note provides a detailed protocol for the development and validation of an LC-MS/MS method for the quantitative analysis of acylcarnitines in biological matrices. The method is designed to be robust and suitable for both research and clinical laboratory settings.

Experimental Workflow

The overall experimental workflow for acylcarnitine analysis by LC-MS/MS is depicted below.



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